

# Essential Safety and Operational Guide for Handling 8-Hydroxyoctanoic Acid

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## Compound of Interest

Compound Name: 8-Hydroxyoctanoic acid

Cat. No.: B156164

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This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **8-Hydroxyoctanoic acid** (CAS No: 764-89-6). The following procedural guidance is designed to ensure safe handling from receipt to disposal.

## Hazard Identification and Risk Assessment

**8-Hydroxyoctanoic acid** is classified with the following hazards:

- Causes skin irritation (H315)[1][2]
- Causes serious eye irritation (H319)[1][2]
- May cause respiratory irritation (H335)[1][2]
- Some sources also indicate it causes severe skin burns and eye damage (H314)[3][4][5]

A thorough risk assessment is mandatory before beginning any experimental work.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following table summarizes the recommended PPE for handling **8-Hydroxyoctanoic acid**.

Operation	Engineering Controls	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Solids (e.g., weighing)	Chemical Fume Hood or Ventilated Balance Enclosure	Safety glasses with side shields or chemical splash goggles. A face shield may be appropriate in some workplaces. <a href="#">[1]</a> <a href="#">[6]</a>	Nitrile or neoprene gloves. <a href="#">[6]</a>	Fully buttoned laboratory coat. <a href="#">[1]</a> <a href="#">[6]</a>	Recommended if not handled in a ventilated enclosure. Use a NIOSH-approved respirator with appropriate cartridges (e.g., type P3) if dust is generated. <a href="#">[7]</a> <a href="#">[8]</a>
Handling Solutions (e.g., preparing, transferring)	Chemical Fume Hood	Chemical splash goggles. <a href="#">[1]</a> <a href="#">[6]</a>	Nitrile or neoprene gloves. <a href="#">[6]</a>	Fully buttoned laboratory coat. <a href="#">[1]</a> <a href="#">[6]</a>	Not generally required if handled within a fume hood.

## Operational and Disposal Plans

### Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks. [\[6\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents. [\[1\]](#)[\[6\]](#)
- Keep the container tightly sealed. [\[1\]](#)[\[6\]](#)

### Handling and Preparation of Solutions:

- All handling of solid **8-Hydroxyoctanoic acid** should be conducted in a chemical fume hood or a ventilated balance enclosure to minimize inhalation of dust.[\[1\]](#)[\[6\]](#)
- Wear the appropriate PPE as outlined in the table above.[\[1\]](#)[\[2\]](#)
- To prepare a solution, slowly add the solid to the solvent to avoid splashing.[\[6\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)

#### Spill Management:

- Small Spills:
  - Alert personnel in the immediate area.[\[6\]](#)
  - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).[\[1\]](#)[\[6\]](#)
  - Carefully sweep up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.[\[1\]](#)[\[6\]](#)
  - Clean the spill area with a suitable solvent, followed by soap and water.[\[6\]](#)
- Large Spills:
  - Evacuate the area immediately.[\[6\]](#)
  - Alert your institution's Environmental Health and Safety (EHS) department or emergency response team.[\[6\]](#)
  - Restrict access to the area.[\[6\]](#)

#### First Aid Measures:

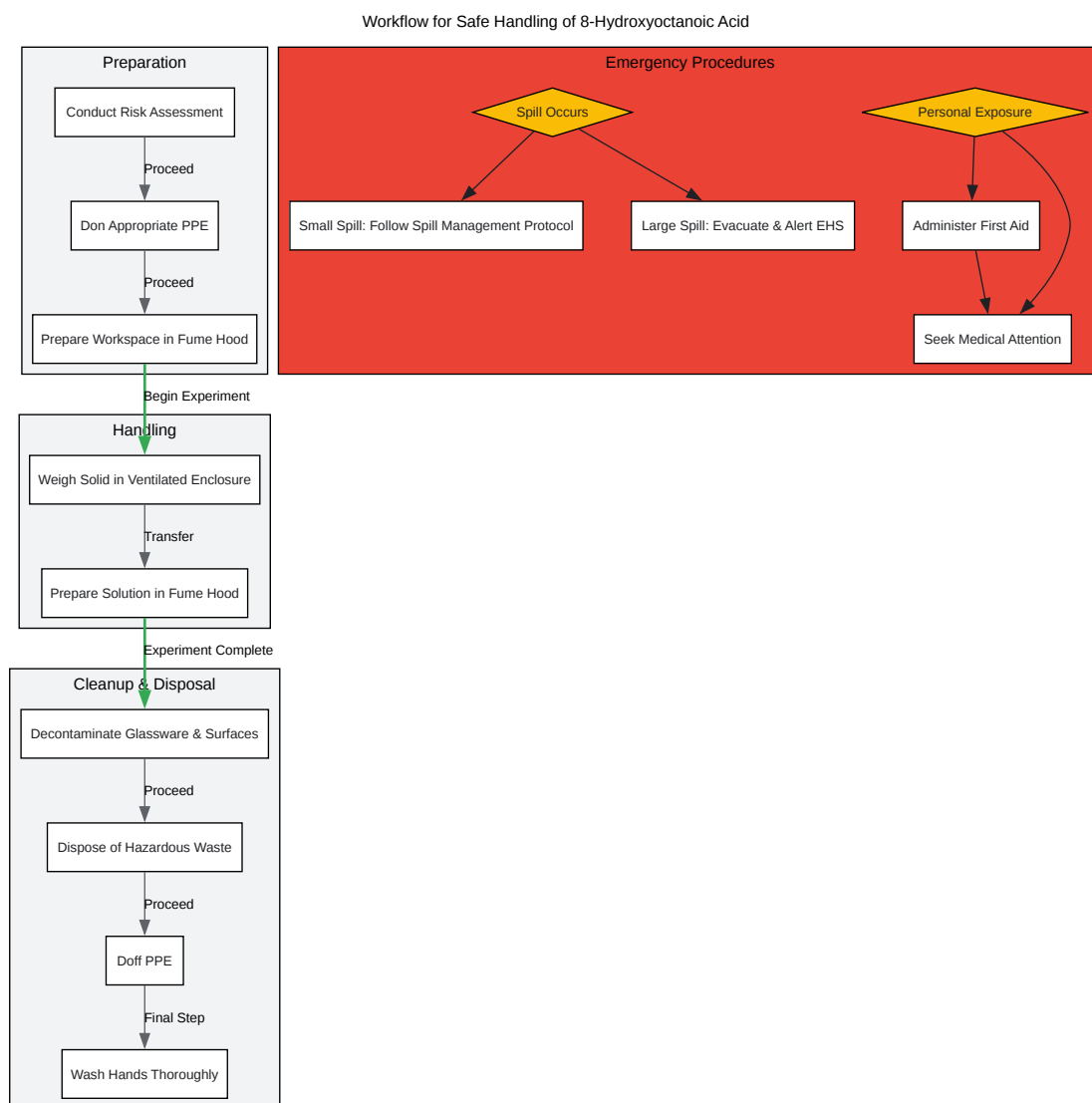
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)[\[2\]](#)[\[6\]](#)

- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[6\]](#)

#### Disposal Plan:

- All waste containing **8-Hydroxyoctanoic acid**, including contaminated labware and absorbent materials, must be disposed of as hazardous chemical waste.[\[1\]](#)[\[6\]](#)
- Collect waste in a clearly labeled, sealed, and appropriate waste container.[\[6\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's EHS department for specific procedures.[\[1\]](#)[\[6\]](#)

## Workflow for Safe Handling of 8-Hydroxyoctanoic Acid



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Caption: Logical workflow for the safe handling of **8-Hydroxyoctanoic acid**.

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